

Cyclopentane Hydrate: A Comprehensive Technical Guide to Formation, Properties, and Experimental Analysis

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Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

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For Researchers, Scientists, and Industrial Professionals

Introduction

Clathrate hydrates are crystalline, ice-like solids in which guest molecules are trapped within a lattice of hydrogen-bonded water molecules. Cyclopentane (CP) is a notable guest molecule as it forms a stable clathrate hydrate at atmospheric pressure and a readily accessible temperature of 7.7°C.^[1] This property, combined with its structural similarity to natural gas hydrates, makes **cyclopentane hydrate** an excellent model system for research in areas such as flow assurance in oil and gas pipelines, desalination, and gas storage and separation technologies.^{[2][3]} This technical guide provides an in-depth overview of the formation conditions, physicochemical properties, and common experimental methodologies for the study of **cyclopentane hydrate**.

Physicochemical Properties of Cyclopentane Hydrate

Cyclopentane hydrate forms a structure II (sII) clathrate, which is a cubic crystal system.^{[2][4]} This structure consists of two types of polyhedral cavities: sixteen small pentagonal dodecahedron cages (5^{12}) and eight large hexadecahedron cages ($5^{12}6^4$). The larger cyclopentane molecules exclusively occupy the $5^{12}6^4$ cages. Key physical and thermodynamic properties of cyclopentane and its hydrate are summarized in the tables below.

Table 1: Physical Properties of Cyclopentane and Cyclopentane Hydrate

Property	Cyclopentane (Liquid)	Cyclopentane Hydrate
Chemical Formula	C ₅ H ₁₀	C ₅ H ₁₀ ·17H ₂ O
Molar Mass	70.1 g/mol [5]	~376.4 g/mol
Appearance	Colorless liquid with a petroleum-like odor[5]	White crystalline solid
Density	0.751 g/cm ³ at 20°C[5]	~0.965 g/cm ³ [6]
Melting Point	-93.9 °C[5]	7.7 °C (at atmospheric pressure)[1]
Boiling Point	49.2 °C[5]	-
Solubility in Water	156 mg/L at 25 °C[5]	Insoluble (dissociates)

Table 2: Thermodynamic Properties of Cyclopentane Hydrate

Property	Value	Conditions
Hydrate Structure	Structure II (sII)	-
Dissociation Enthalpy	115.4 ± 7.6 kJ/mol of CP[7]	-
Thermal Conductivity	0.47 W·m ⁻¹ ·K ⁻¹ [8][9]	Near melting point at atmospheric pressure

Cyclopentane Hydrate Formation Conditions

The formation of **cyclopentane hydrate** is governed by specific temperature and pressure conditions. Unlike many other gas hydrates, CP hydrate can form at atmospheric pressure, making it a convenient system for laboratory studies.

Pressure-Temperature Phase Equilibrium

The stability of **cyclopentane hydrate** is dictated by its pressure-temperature (P-T) phase equilibrium curve. At atmospheric pressure, the hydrate is stable at temperatures below 7.7°C.

[1] The equilibrium temperature increases with pressure. The presence of other substances, such as salts or other hydrate-forming gases, can significantly alter these conditions.

Table 3: Phase Equilibrium Data for Cyclopentane Hydrate Systems

System	Temperature (K)	Pressure (MPa)	Reference
Pure Cyclopentane + Water	280.9	Atmospheric	[1]
Cyclopentane + Methane + Water	282.15 - 301.90	0.165 - 7.312	[10]
Cyclopentane + Methane + 3.5 wt% NaCl	284.4 - 298.2	0.82 - 4.53	[10]
Cyclopentane + Methane + 7.0 wt% NaCl	284.9 - 295.8	1.25 - 4.12	[10]
Cyclopentane + Methane + 10.0 wt% NaCl	284.8 - 293.7	1.70 - 4.01	[10]

Promoters and Inhibitors

The formation of **cyclopentane hydrate** can be influenced by the presence of thermodynamic promoters and inhibitors.

- Promoters: Substances that shift the hydrate equilibrium curve to higher temperatures and lower pressures, making hydrate formation more favorable. Small gas molecules like methane and carbon dioxide can act as "help gases," occupying the small 5¹² cages of the sII structure and further stabilizing the hydrate.[\[11\]](#)[\[12\]](#)
- Inhibitors: Substances that shift the equilibrium curve to lower temperatures and higher pressures, hindering hydrate formation. Salts such as sodium chloride (NaCl) are common thermodynamic inhibitors.[\[10\]](#) They lower the activity of water, thereby making it more difficult for the hydrate lattice to form.

Experimental Protocols

The study of **cyclopentane hydrate** formation and properties involves various experimental techniques. Below are detailed methodologies for some of the key experiments cited in the literature.

Isochoric Pressure Search Method for Phase Equilibrium Determination

This method is widely used to accurately determine the P-T equilibrium conditions of hydrates.[\[13\]](#)[\[14\]](#)

Objective: To determine the pressure-temperature equilibrium points for hydrate formation and dissociation.

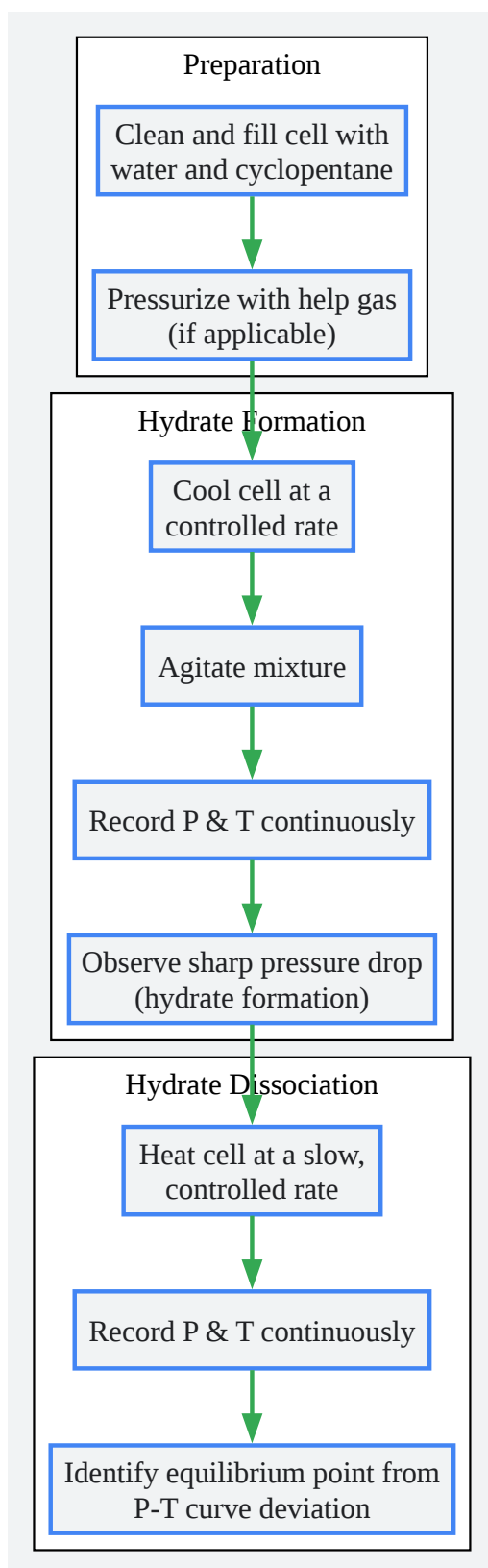
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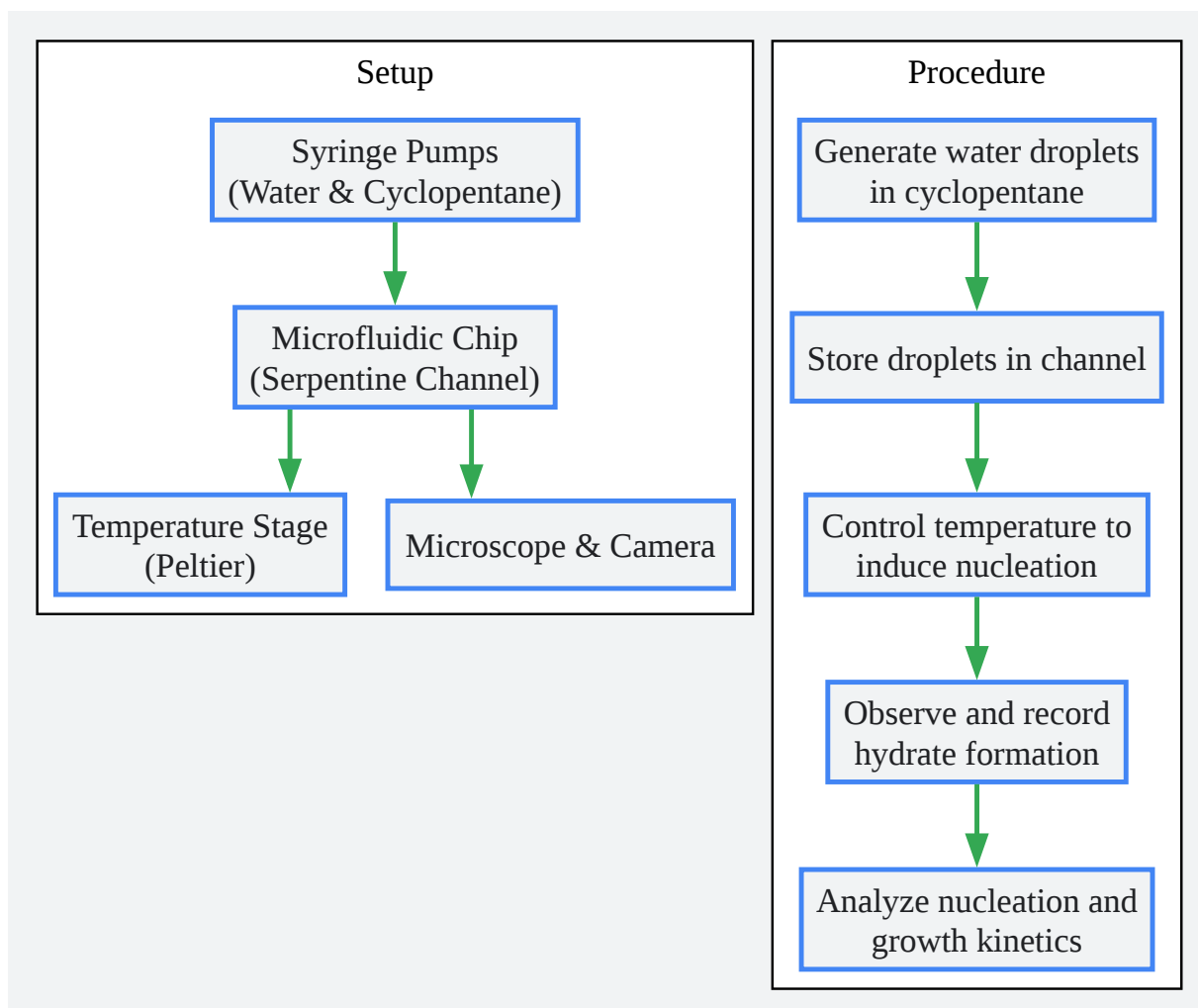
- A high-pressure equilibrium cell with a known, constant internal volume, typically made of stainless steel or titanium.
- A temperature control system (e.g., a circulating bath).
- A pressure transducer and a temperature sensor (e.g., a platinum resistance thermometer) to monitor the conditions inside the cell.
- An agitation system (e.g., a magnetic stirrer) to ensure mixing.

- A data acquisition system.

Procedure:

- Preparation: The equilibrium cell is cleaned and filled with a known amount of distilled water and cyclopentane.
- Pressurization: If a help gas is used, the cell is pressurized to the desired initial pressure.
- Cooling and Hydrate Formation: The cell is cooled at a controlled rate while the contents are agitated. The pressure and temperature are continuously recorded. A sharp drop in pressure signifies the onset of hydrate formation as guest molecules are incorporated into the hydrate structure.[\[13\]](#)
- Heating and Hydrate Dissociation: Once a sufficient amount of hydrate has formed, the cell is heated at a slow, controlled rate (e.g., 0.1-0.5 K/h).[\[13\]](#)
- Data Analysis: The P-T data from the heating stage is plotted. The point where the heating curve deviates from the cooling curve represents a point on the hydrate phase equilibrium curve. This process is repeated at different initial pressures to map out the complete phase boundary.





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